

# Essential Guidance for the Safe Disposal of TCJL37

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Compound of Interest		
Compound Name:	TCJL37	
Cat. No.:	B611249	Get Quote

For researchers and scientists in the field of drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the proper disposal of **TCJL37**, a potent TYK2 inhibitor used in laboratory research. Adherence to these procedures is critical for minimizing risks and maintaining a safe research environment.

# **Immediate Safety Precautions**

Before initiating any disposal procedures, it is crucial to consult the Safety Data Sheet (SDS) for **TCJL37**. Although a specific, detailed disposal protocol for **TCJL37** is not readily available in public resources, general safety precautions for handling potent chemical compounds should be strictly followed. Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling of **TCJL37** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

# **Waste Identification and Segregation**

Proper identification and segregation of chemical waste are the foundational steps for safe disposal.

Waste Classification: TCJL37 waste should be classified as hazardous chemical waste.



 Segregation: Do not mix TCJL37 waste with other types of waste, such as biological, radioactive, or general laboratory trash. It is essential to segregate it from incompatible materials to prevent any unintended chemical reactions.

Waste Type	Description
Solid Waste	Includes unused or expired TCJL37 powder, contaminated personal protective equipment (gloves, wipes), and contaminated labware (e.g., weighing paper, pipette tips).
Liquid Waste	Consists of solutions containing TCJL37, such as stock solutions (typically in DMSO), and the first rinse of any container that held the compound.[1]
Sharps Waste  Needles, syringes, or any other sharp contaminated with TCJL37.	
Empty Containers	Original vials or any other containers that held TCJL37.

# **Step-by-Step Disposal Procedures**

- 1. Solid Waste Disposal:
- Collect all solid waste contaminated with TCJL37 in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container should be made of a material compatible with the chemical.
- Ensure the container is kept closed except when adding waste.[2]
- 2. Liquid Waste Disposal:
- Collect all liquid waste containing TCJL37 in a designated, sealed, and shatter-resistant container.



- The first rinse of any glassware or container that held TCJL37 must be collected as hazardous waste.[1]
- Never dispose of liquid waste containing TCJL37 down the drain.[1]
- 3. Sharps Waste Disposal:
- Place all sharps contaminated with TCJL37 into a designated, puncture-proof sharps container.
- Clearly label the container as "Sharps Waste" and indicate the chemical contaminant.
- 4. Empty Container Disposal:
- For containers that held highly potent compounds, it is recommended that the first three rinses be collected as hazardous waste.[1]
- After thorough rinsing, the container can be disposed of according to institutional guidelines for empty chemical containers.

### **Waste Accumulation and Storage**

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name (TCJL37), and the associated hazards.
- Store the waste containers in a designated, secure area away from general laboratory traffic.
- Ensure secondary containment is used for all liquid waste containers to prevent spills.[1]

# **Final Disposal Protocol**

The ultimate disposal of **TCJL37** waste must be handled by a licensed hazardous waste disposal contractor.

• Contact Environmental Health and Safety (EHS): Your institution's EHS office is the primary point of contact for arranging the pickup and disposal of hazardous waste.

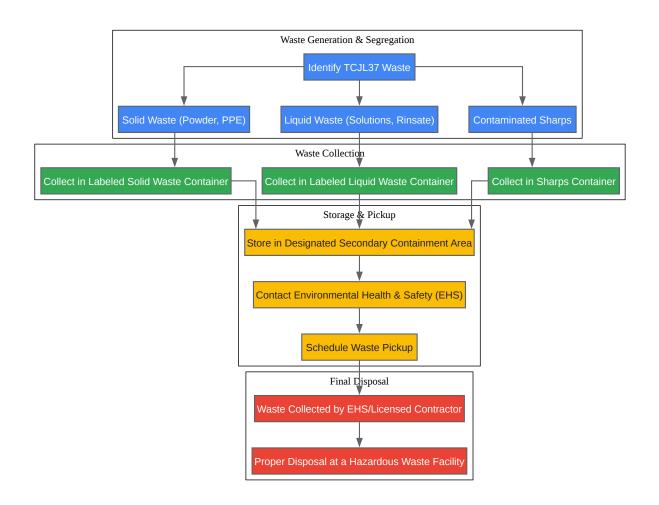


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• Schedule a Pickup: Follow your institution's procedures to schedule a waste pickup. Do not allow hazardous waste to accumulate in the laboratory for extended periods.[1]

# **Experimental Workflow for TCJL37 Disposal**





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Caption: Workflow for the safe disposal of **TCJL37** waste.



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#### References

- 1. Hazardous Waste Disposal Guide Research Areas | Policies [policies.dartmouth.edu]
- 2. Hazardous Waste Disposal Guide: Research Safety Northwestern University [researchsafety.northwestern.edu]
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